

Structural Analysis and Characterization of Lauroyl Methyl Beta-Alanine (LMBA)

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Compound of Interest

Compound Name: *Lauroyl methyl beta-alanine*

CAS No.: 21539-57-1

Cat. No.: B8642449

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Executive Summary

Lauroyl Methyl Beta-Alanine (LMBA) (CAS: 21539-57-1 for the acid; 21539-58-2 for Na salt) is an N-acyl amino acid surfactant.^[1] Structurally, it represents a hybrid between a fatty acid and a modified amino acid (N-methyl- β -alanine). Unlike standard soaps, LMBA maintains functionality at mild acidic pH ranges compatible with human skin (pH 5.5–6.5), making it a critical excipient in transdermal drug delivery and sensitive biological formulations.

This guide provides a rigorous framework for verifying the identity, purity, and solution behavior of LMBA, moving beyond basic certificates of analysis to fundamental structural confirmation.

Molecular Architecture & Synthesis Logic

The efficacy of LMBA stems from its amphiphilic structure, comprising three distinct domains:

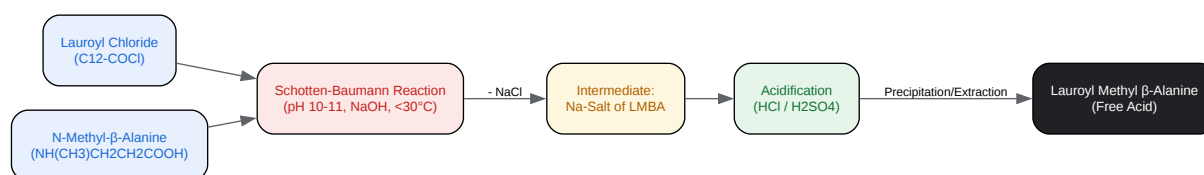
- **Lipophilic Tail:** A C12 (Lauroyl) chain providing hydrophobic anchoring.
- **Spacer/Linker:** The N-methyl amide bond. The methyl group reduces inter-molecular hydrogen bonding compared to non-methylated analogs, lowering the Krafft point and

improving cold-water solubility.

- Hydrophilic Head: The carboxylate group of β -alanine, offering anionic charge stability.

Synthesis Pathway (Schotten-Baumann)

The industrial standard for synthesis involves the Schotten-Baumann condensation of Lauroyl Chloride with N-methyl- β -alanine in an alkaline medium. Control of pH is critical to prevent hydrolysis of the acid chloride before coupling.



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Figure 1: Synthetic pathway for **Lauroyl Methyl Beta-Alanine** via modified Schotten-Baumann condensation.

Spectroscopic Characterization

To validate the structure, a multi-modal spectroscopic approach is required. The following data points serve as the "fingerprint" for LMBA.

Nuclear Magnetic Resonance (NMR)

Expert Insight: N-acyl amino acids with an N-methyl group often exhibit rotamerism (cis/trans isomerism around the amide bond) in solution. In

¹H NMR, this results in signal splitting (doubling of peaks) for the N-methyl and adjacent methylene protons. Do not mistake this for impurity.

Protocol: Dissolve 10 mg LMBA in 0.6 mL CDCl₃

(for acid form) or D

O (for salt form).

Nucleus	Chemical Shift (, ppm)	Multiplicity	Assignment	Mechanistic Note
H	0.88	Triplet	Terminal -CH	End of lauroyl tail.
H	1.25	Multiplet	Bulk -CH -	Hydrophobic chain backbone.
H	2.30	Triplet	-CH (Acyl)	Protons adjacent to the amide carbonyl.
H	2.95 / 3.05	Singlet (Split)	N-CH	Diagnostic Peak. Split due to cis/trans rotamers.
H	2.60	Triplet	-CH -COOH	-protons of -alanine.
H	3.65	Triplet	N-CH -	-protons of -alanine (next to Nitrogen).
C	175.5, 174.0	Singlets	C=O	Amide and Carboxyl carbonyls.[2]

Fourier Transform Infrared Spectroscopy (FTIR)

Protocol: ATR (Attenuated Total Reflectance) on neat solid/oil.

- 1710–1730 cm
: C=O stretch (Carboxylic acid). Note: Shifts to 1550–1600 cm in the Sodium salt form (Carboxylate).
- 1620–1650 cm
: Amide I band (C=O stretch of tertiary amide).
- 2850–2920 cm
: C-H stretches (Alkyl chain).

Mass Spectrometry (MS)

Protocol: ESI (Electrospray Ionization), Negative Mode (favored for carboxylic acids).

- Molecular Ion [M-H]
: 284.2 m/z (Calculated MW: 285.42).
- Fragmentation: Loss of CO
(44 Da) and cleavage of the amide bond typically yields the laurate fragment (m/z 199) or the N-methyl-beta-alanine fragment.

Physicochemical Profiling

For drug delivery applications, the surfactant properties define the formulation window.

Critical Micelle Concentration (CMC) Determination

The CMC of LMBA is pH-dependent. The acid form is insoluble; the salt form acts as a surfactant.

Methodology (Self-Validating):

- Preparation: Prepare a 50 mM stock solution of Sodium LMBA in deionized water.
- Dilution: Create a geometric series of dilutions (e.g., 20 mM down to 0.1 mM).

- Measurement: Use a Wilhelmy Plate or Du Noüy Ring tensiometer. Measure surface tension () at 25°C.
- Analysis: Plot vs. log(Concentration). The intersection of the descending slope and the plateau defines the CMC.
 - Expected CMC: ~3–6 mM (approx. 0.1–0.2 wt%).^[1]
 - Validation: If the curve shows a minimum (dip) before the plateau, the sample contains impurities (likely Lauryl alcohol or unreacted fatty acid). A pure surfactant shows no dip.

HPLC Purity Analysis

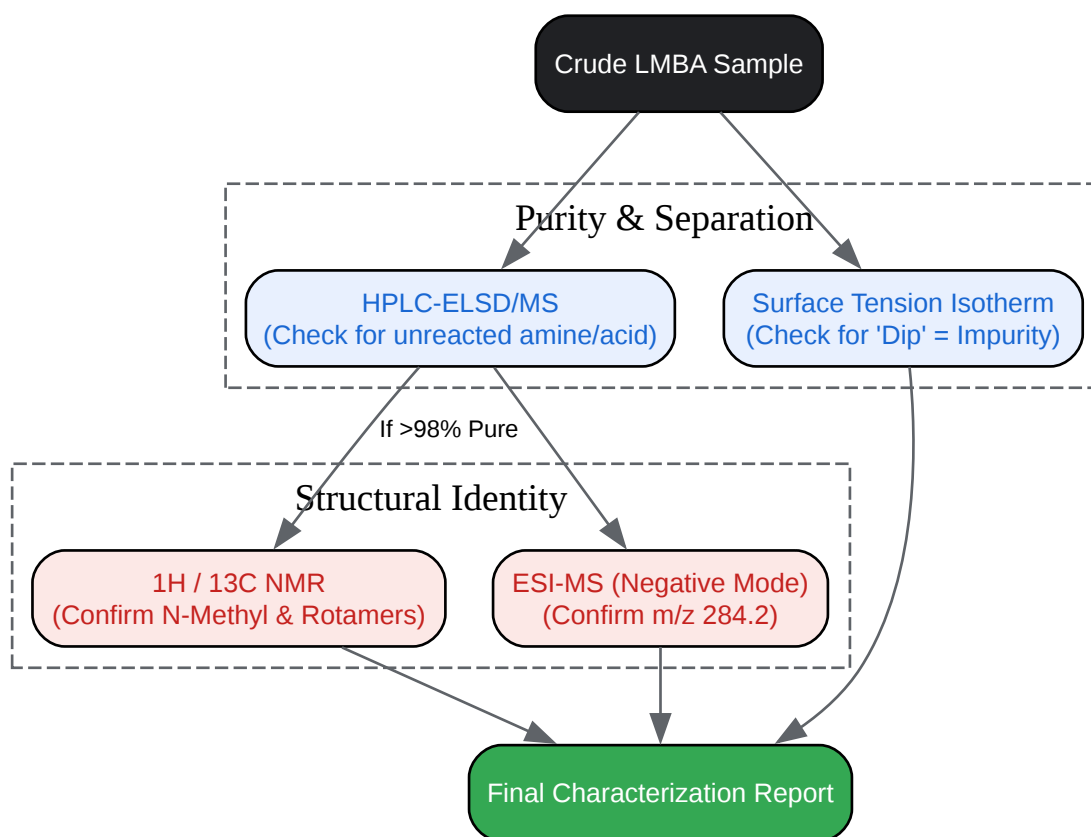
UV detection is challenging due to the lack of a strong chromophore. An ELSD (Evaporative Light Scattering Detector) or CAD (Charged Aerosol Detector) is recommended.

Chromatographic Conditions:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase A: 0.1% Formic Acid in Water.^[3]
- Mobile Phase B: Acetonitrile.^[1]
- Gradient: 50% B to 95% B over 10 minutes.
- Detection: ELSD (Drift tube temp: 50°C, Gain: 10).

Analytical Workflow Diagram

This workflow ensures complete characterization from raw synthesis to final validation.



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Figure 2: Integrated analytical workflow for the characterization of **Lauroyl Methyl Beta-Alanine**.

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